

Syringaresinol: A Technical Guide to its Nutraceutical Potential

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Compound of Interest

Compound Name: Syringaresinol

Cat. No.: B1662434

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Executive Summary

Syringaresinol, a naturally occurring lignan found in various plants, has garnered significant scientific interest for its diverse pharmacological activities. This technical guide provides a comprehensive overview of **syringaresinol**'s potential as a nutraceutical compound, with a focus on its anti-inflammatory, antioxidant, and anti-aging properties. This document synthesizes key research findings, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action to support further investigation and development.

Biochemical Profile

- Chemical Name: 4-[(3S,3aR,6S,6aR)-6-(4-hydroxy-3,5-dimethoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-3-yl]-2,6-dimethoxyphenol
- Molecular Formula: C₂₂H₂₆O₈
- Molecular Weight: 418.4 g/mol
- Class: Furofuran lignan

Quantitative Bioactivity Data

The following tables summarize the quantitative data on the bioactivities of **syringaresinol** from various in vitro and in vivo studies.

Table 1: Anti-inflammatory Activity of **Syringaresinol**

Parameter	Cell/Animal Model	Concentration/Dose	Result	Reference
NO Production	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Significant, dose-dependent reduction	[1][2]
PGE ₂ Production	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Significant, dose-dependent reduction	[1][2]
TNF- α Production	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Significant, dose-dependent reduction	[1][2]
IL-1 β Production	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Significant, dose-dependent reduction	[1][2]
IL-6 Production	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Significant, dose-dependent reduction	[1][2]
iNOS Protein Expression	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Dose-dependent inhibition	[1]
COX-2 Protein Expression	LPS-stimulated RAW 264.7 cells	25, 50, 100 μ M	Dose-dependent inhibition	[1]
Paw Edema	Carrageenan-induced in mice	30 mg/kg	Suppression of edema	[1]
Inflammatory Mediators (NO, PGE ₂ , IL-6, TNF- α)	IL-1 β -activated mouse chondrocytes	0-100 μ M	Dose-dependent decrease	[3]

Table 2: Antioxidant and Anti-aging Activity of **Syringaresinol**

Parameter	Assay/Cell Model	Concentration	Result	Reference
DPPH Radical Scavenging	In vitro assay	EC ₅₀ : 10.77 µg/mL	Potent antioxidant activity	[4]
ABTS Radical Scavenging	In vitro assay	EC ₅₀ : 10.35 µg/mL	Potent antioxidant activity	[4]
MMP-1 Production	UVA-irradiated HaCaT keratinocytes & HDFs	Not specified	Suppression	[5][6]
MMP-2 and MMP-9 Expression	H ₂ O ₂ -treated HaCaT cells	100, 200 µg/mL	Significant reduction at mRNA and protein levels	[4]
Procollagen Release	UVA-irradiated HaCaT keratinocytes & HDFs	Not specified	Attenuation of UVA-induced decrease	[5]

Table 3: Effects on Signaling Molecules

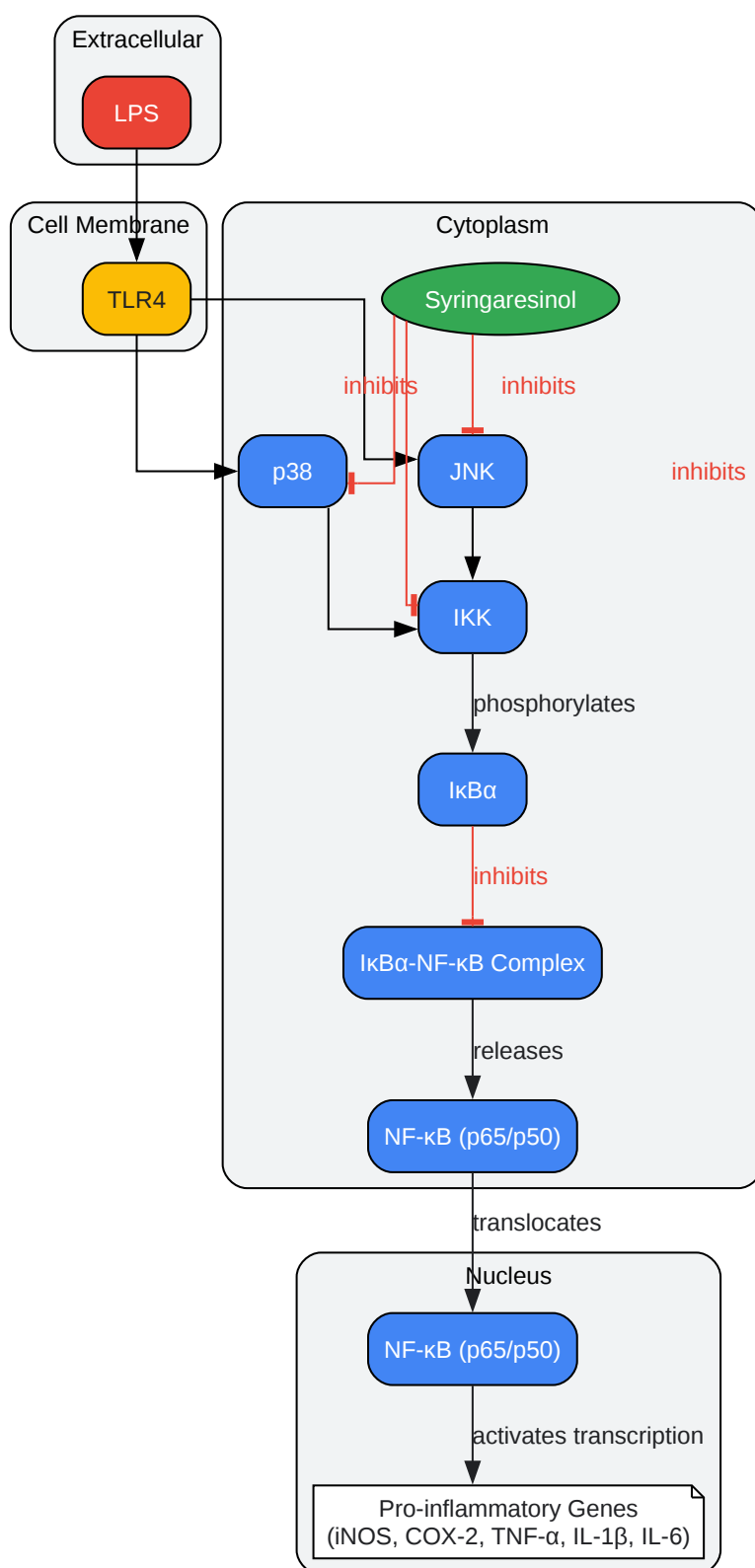
Target	Cell Line	Concentration	Effect	Reference
eNOS Phosphorylation	HUVECs	10-30 μ M (30 min)	Dose-dependent increase	[3]
Akt Phosphorylation	HUVECs	10-30 μ M (30 min)	Dose-dependent increase	[3]
AMPK Phosphorylation	HUVECs	10-30 μ M (30 min)	Dose-dependent increase	[3]
Intracellular Ca^{2+} Levels	HUVECs	10-30 μ M (30 min)	Dose-dependent increase	[3]

Key Signaling Pathways Modulated by Syringaresinol

Syringaresinol exerts its biological effects by modulating several key signaling pathways.

Anti-inflammatory Signaling: NF- κ B and MAPK Pathways

Syringaresinol has been shown to inhibit the activation of the NF- κ B pathway, a central regulator of inflammation.[7][8] It suppresses the phosphorylation of I κ B α , which prevents the nuclear translocation of the p65 subunit of NF- κ B.[7][9] This, in turn, downregulates the expression of pro-inflammatory genes, including iNOS, COX-2, TNF- α , IL-1 β , and IL-6.[1][2] Additionally, **syringaresinol** can modulate the Mitogen-Activated Protein Kinase (MAPK) pathway, specifically by inhibiting the phosphorylation of p38 and JNK, which are upstream regulators of NF- κ B.[9]

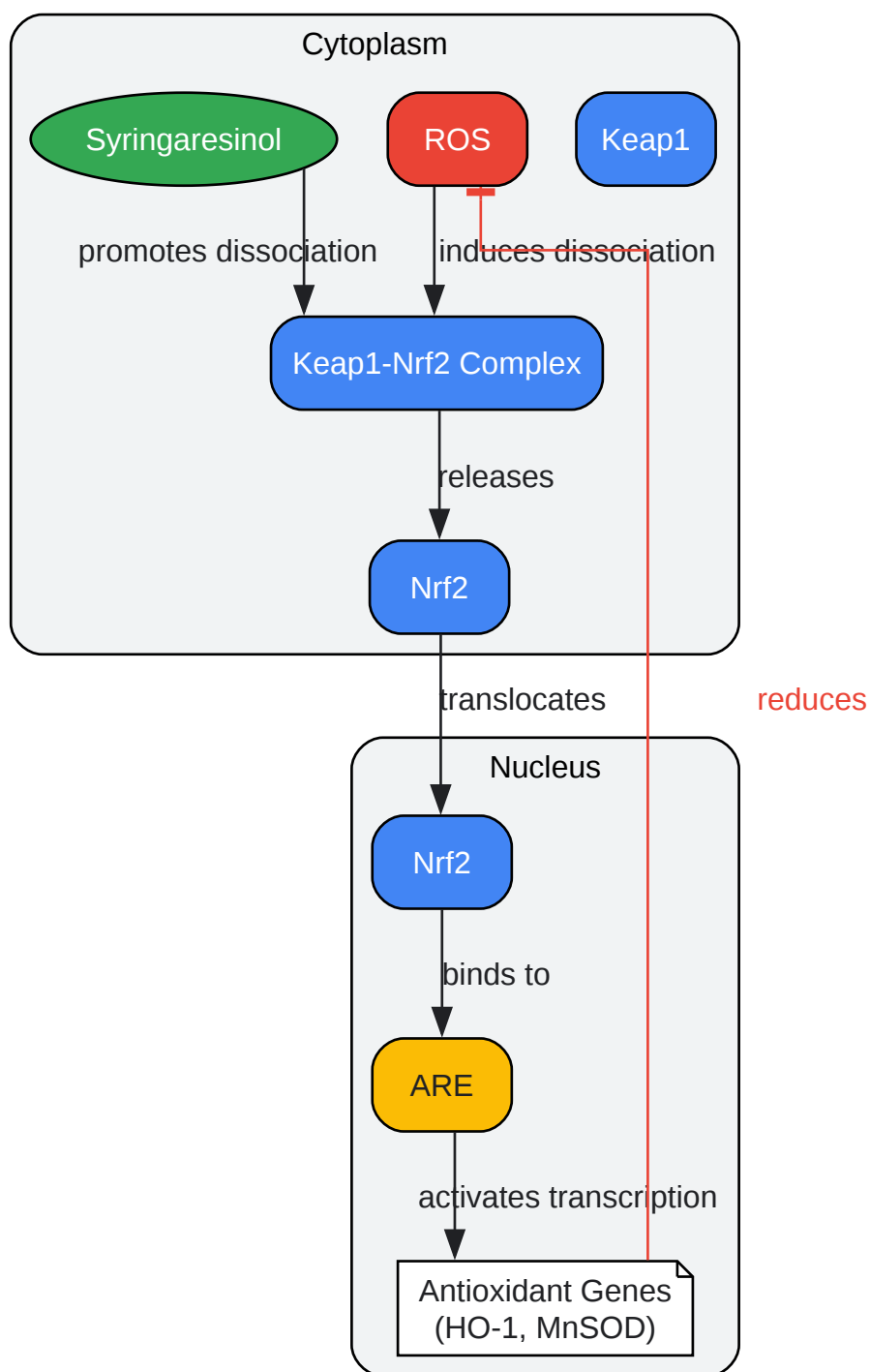


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Syringaresinol's Anti-inflammatory Mechanism via NF-κB and MAPK Pathways.

Antioxidant Signaling: Nrf2 Pathway

Syringaresinol demonstrates significant antioxidant effects, in part by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.^{[10][11]} Under normal conditions, Nrf2 is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1). **Syringaresinol** promotes the nuclear translocation of Nrf2.^[10] In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of antioxidant genes, upregulating the expression of enzymes like Heme Oxygenase-1 (HO-1) and Manganese Superoxide Dismutase (MnSOD), thereby reducing reactive oxygen species (ROS).^[10]



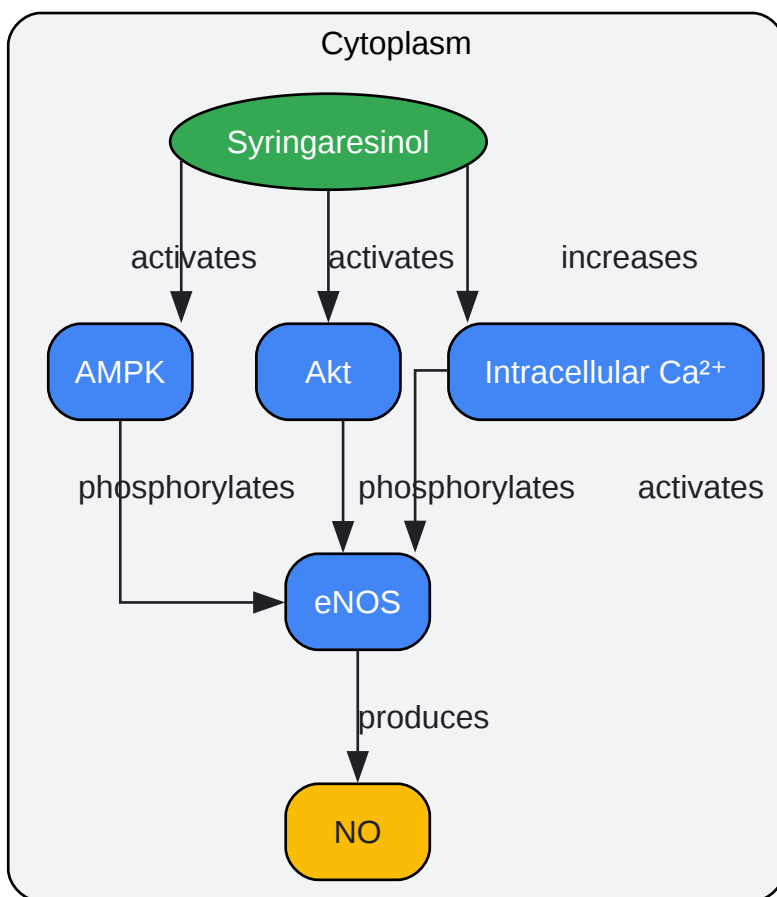
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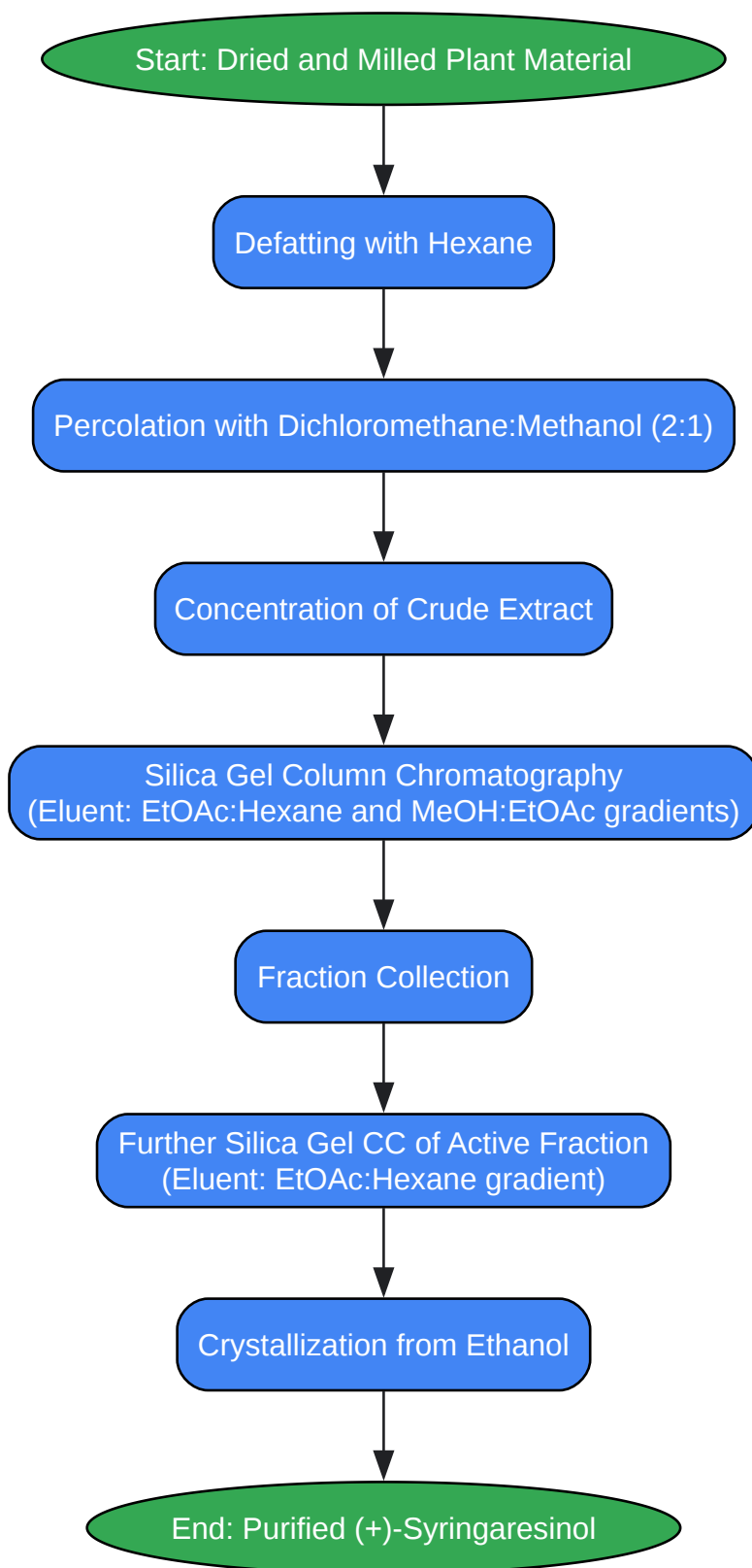
Syringaresinol's Antioxidant Mechanism via the Nrf2 Pathway.

Vasorelaxation Signaling: AMPK/eNOS Pathway

Syringaresinol induces vasorelaxation by increasing nitric oxide (NO) production in endothelial cells.[\[12\]](#)[\[13\]](#) This is achieved through the activation of AMP-activated protein kinase (AMPK) and Akt, which in turn phosphorylate endothelial nitric oxide synthase (eNOS).[\[13\]](#)

Syringaresinol also elevates intracellular calcium (Ca^{2+}) levels, further contributing to eNOS activation and dimerization, leading to enhanced NO synthesis.[\[12\]](#)[\[13\]](#)





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